

Spectroscopic Data for 3,5-Dichlorobenzenesulfonic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3,5-dichlorobenzenesulfonic Acid

CAS No.: 33469-47-5

Cat. No.: B1609951

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **3,5-dichlorobenzenesulfonic acid**. In the absence of publicly available experimental spectra for this specific compound, this document leverages theoretical principles, predicted data, and comparative analysis with its isomers to offer an in-depth understanding of its expected spectroscopic characteristics. This guide is intended to serve as a valuable resource for researchers and professionals in drug development and analytical sciences, enabling them to anticipate spectral behavior, design analytical methods, and interpret data involving this compound.

Introduction

3,5-Dichlorobenzenesulfonic acid is a halogenated aromatic sulfonic acid. Its structure, featuring a benzene ring substituted with two chlorine atoms at the meta positions and a

sulfonic acid group, dictates its chemical reactivity and physical properties. Understanding its spectroscopic signature is crucial for its identification, quantification, and characterization in various matrices. This guide provides a detailed analysis of its expected Nuclear Magnetic Resonance (NMR), Infrared (IR), Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopic data.

Physicochemical Properties

A summary of the key physicochemical properties of **3,5-dichlorobenzenesulfonic acid** is presented in Table 1. These properties are essential for designing experimental conditions for its analysis, such as selecting appropriate solvents and understanding its stability.

Table 1: Physicochemical Properties of **3,5-Dichlorobenzenesulfonic Acid**

Property	Value	Source
Molecular Formula	C ₆ H ₄ Cl ₂ O ₃ S	PubChem[1]
Molecular Weight	227.06 g/mol	PubChem[1]
CAS Number	33469-47-5	PubChem[1]
Appearance	Solid (predicted)	Sigma-Aldrich
XLogP3	1.9	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[2]
Hydrogen Bond Acceptor Count	3	PubChem[2]
Topological Polar Surface Area	62.8 Å ²	PubChem[1][2]

Predicted Spectroscopic Data and Interpretation

Due to the lack of available experimental spectra for **3,5-dichlorobenzenesulfonic acid**, this section provides a detailed prediction and interpretation of its spectroscopic characteristics based on established principles and data from closely related compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The predicted ^1H and ^{13}C NMR spectra of **3,5-dichlorobenzenesulfonic acid** are discussed below.

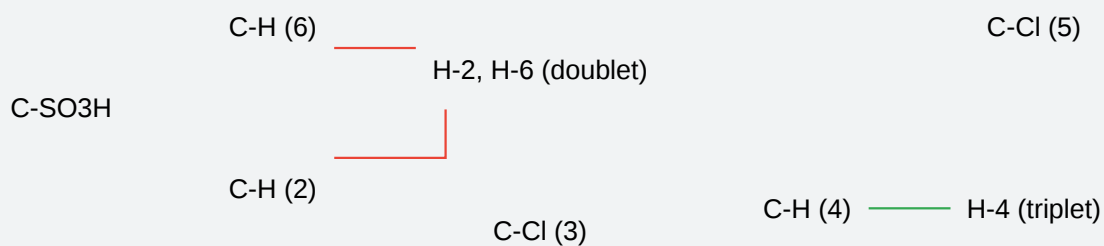
The aromatic region of the ^1H NMR spectrum of **3,5-dichlorobenzenesulfonic acid** is expected to be relatively simple due to the molecule's symmetry.

- **Chemical Shifts (δ):** The protons on the aromatic ring are influenced by the electron-withdrawing effects of the two chlorine atoms and the sulfonic acid group. We can predict the following:
 - **H-2 and H-6:** These two protons are chemically equivalent and are expected to appear as a doublet. They are ortho to the sulfonic acid group and meta to the two chlorine atoms.
 - **H-4:** This proton is para to the sulfonic acid group and ortho to the two chlorine atoms, making it the most deshielded proton. It is expected to appear as a triplet.
- **Splitting Patterns (J-coupling):** The coupling between the aromatic protons will follow standard ortho and meta coupling constants. This will result in a characteristic splitting pattern that can be used to confirm the substitution pattern.

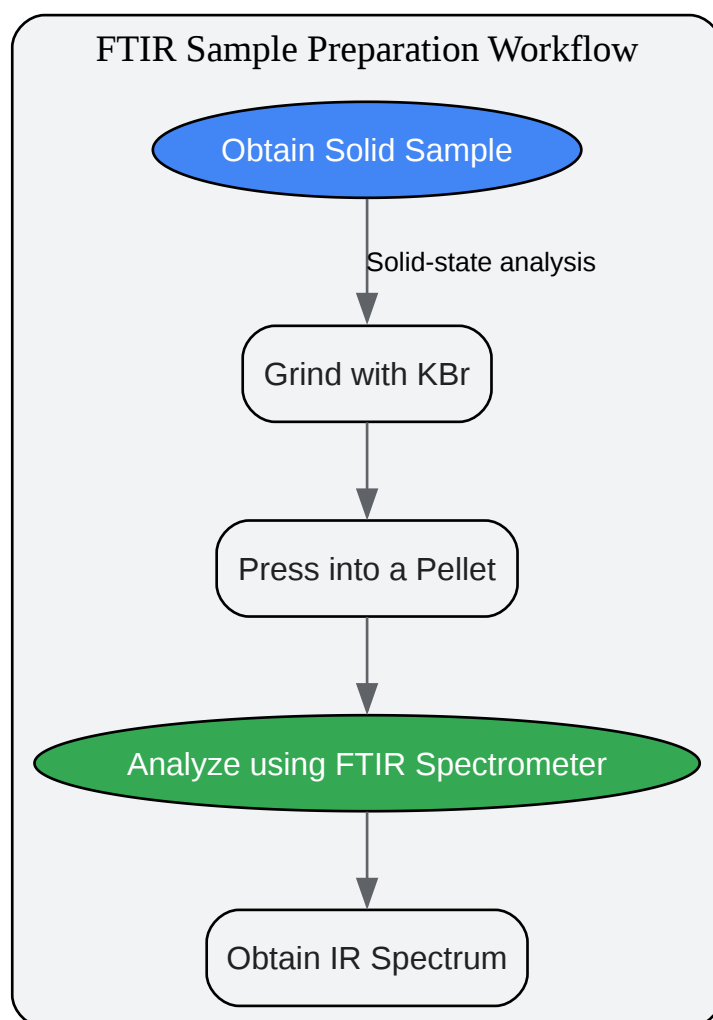
Table 2: Predicted ^1H NMR Chemical Shifts and Splitting Patterns for **3,5-Dichlorobenzenesulfonic Acid**

Proton	Predicted Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)
H-2, H-6	7.8 - 8.0	Doublet (d)	J (meta) $\approx$ 2-3
H-4	7.6 - 7.8	Triplet (t)	J (meta) $\approx$ 2-3
-SO ₃ H	10.0 - 12.0	Singlet (s, broad)	-

Note: The chemical shift of the acidic proton of the sulfonic acid group is highly dependent on the solvent and concentration and may be broad or exchange with solvent protons.

Predicted ^1H NMR Splitting Pattern

FTIR Sample Preparation Workflow

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Caption: General workflow for solid-state FTIR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

- **Molecular Ion (M^+):** The electron ionization (EI) mass spectrum is expected to show a molecular ion peak at m/z 226, corresponding to the molecular weight of the compound. The isotopic pattern of the two chlorine atoms (^{35}Cl and ^{37}Cl) will result in a characteristic M , $M+2$, and $M+4$ pattern with relative intensities of approximately 9:6:1.
- **Fragmentation:** Key fragmentation pathways for benzenesulfonic acids include the loss of SO_3 (80 Da) and SO_2OH (81 Da).
 - $[3]^+ [M - \text{SO}_3]^+$: A significant peak at m/z 146, corresponding to the dichlorobenzene cation.
 - $[M - \text{Cl}]^+$: A peak at m/z 191.
 - $[M - \text{SO}_2\text{OH}]^+$: A peak at m/z 145.

Table 4: Predicted Key Fragments in the Mass Spectrum of **3,5-Dichlorobenzenesulfonic Acid**

m/z	Proposed Fragment
226/228/230	$[\text{C}_6\text{H}_4\text{Cl}_2\text{O}_3\text{S}]^+$ (Molecular Ion)
146/148/150	$[\text{C}_6\text{H}_4\text{Cl}_2]^+$
145/147	$[\text{C}_6\text{H}_3\text{Cl}_2]^+$
111	$[\text{C}_6\text{H}_4\text{Cl}]^+$
75	$[\text{C}_6\text{H}_3]^+$

Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **3,5-dichlorobenzenesulfonic acid** in a suitable solvent (e.g., ethanol or water) is expected to show absorptions characteristic of a substituted benzene ring.

- $\pi \rightarrow \pi$ Transitions:* Benzene exhibits characteristic absorption bands due to $\pi \rightarrow \pi^*$ transitions. The presence of substituents alters the positions and intensities of these bands.
 - E2-band: Expected around 210-230 nm.
 - B-band: A weaker, fine-structured band is expected around 260-280 nm. [4][5]The chloro and sulfonyl groups are auxochromes and will cause a bathochromic shift (shift to longer wavelengths) compared to unsubstituted benzene. [4][6]

Comparative Analysis with Isomers

The predicted spectroscopic data for **3,5-dichlorobenzenesulfonic acid** can be better understood by comparing it with the available experimental data for its isomers, such as 2,5-dichlorobenzenesulfonic acid and 3,4-dichlorobenzenesulfonic acid. [7][8]

- ^1H NMR: The symmetry of the 3,5-isomer leads to a simpler spectrum (two signals in the aromatic region) compared to the 2,5- and 3,4-isomers, which would each show three distinct signals with more complex splitting patterns due to the lower symmetry.
- ^{13}C NMR: The 3,5-isomer will have four signals, while the 2,5- and 3,4-isomers will each have six signals for the aromatic carbons.
- IR Spectroscopy: While the fundamental vibrations of the functional groups will be similar, the fingerprint region, particularly the C-H out-of-plane bending modes, will differ significantly, reflecting the different substitution patterns.

Safety and Handling

3,5-Dichlorobenzenesulfonic acid should be handled with care in a laboratory setting. It is important to consult the Safety Data Sheet (SDS) before use. General safety precautions include:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only in a well-ventilated area.

- Storage: Store in a dry, cool, and well-ventilated place. Keep the container tightly closed.

Conclusion

This technical guide provides a comprehensive theoretical and comparative analysis of the spectroscopic data for **3,5-dichlorobenzenesulfonic acid**. While experimental data is not readily available, the predicted NMR, IR, MS, and UV-Vis characteristics, supported by data from related isomers and fundamental spectroscopic principles, offer a robust framework for the identification and characterization of this compound. This information is intended to empower researchers and scientists in their analytical endeavors involving **3,5-dichlorobenzenesulfonic acid**.

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- To cite this document: BenchChem. [Spectroscopic Data for 3,5-Dichlorobenzenesulfonic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1609951/docs#spectroscopic-data-for-3-5-dichlorobenzenesulfonic-acid-a-technical-guide>]

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